

2,6-Dimethylbenzothiazole chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dimethylbenzothiazole

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An In-depth Technical Guide to 2,6-Dimethylbenzothiazole

This technical guide provides a comprehensive overview of **2,6-Dimethylbenzothiazole**, a heterocyclic organic compound of interest to researchers, scientists, and professionals in drug development. This document details its chemical structure, nomenclature, physicochemical properties, and provides detailed experimental protocols for its synthesis and analysis.

Chemical Structure and IUPAC Name

2,6-Dimethylbenzothiazole is a substituted benzothiazole with two methyl groups attached to the bicyclic heteroaromatic ring system.

- Chemical Structure:

The structure consists of a benzene ring fused to a thiazole ring, with methyl groups at position 2 of the thiazole ring and position 6 of the benzene ring.

- IUPAC Name: 2,6-dimethyl-1,3-benzothiazole[1]
- CAS Number: 2941-71-1[1]
- Molecular Formula: C₉H₉NS[1]

- SMILES: CC1=CC2=C(C=C1)N=C(S2)C[2]

Physicochemical and Spectroscopic Data

The following tables summarize the key physical, chemical, and spectroscopic properties of **2,6-Dimethylbenzothiazole**.

Table 1: General Properties of **2,6-Dimethylbenzothiazole**

Property	Value	Reference
Molecular Weight	163.24 g/mol	[3]
Appearance	Colorless to almost colorless clear liquid	[4]
Purity	≥ 98% (GC)	[4]

Table 2: Physical Properties of **2,6-Dimethylbenzothiazole**

Property	Value	Reference
Boiling Point	132 °C at 20 mmHg	[4]
Density	1.14 g/mL	[4]
Refractive Index	n _{20D} 1.61	[4]
Solubility	For biological assays, it is recommended to pre-dissolve the compound in DMSO (≤1% v/v final concentration).	[3]

Table 3: Predicted Properties of **2,6-Dimethylbenzothiazole**

Property	Value	Reference
XlogP	3.1	[2]
Predicted Collision Cross Section ($[M+H]^+$)	129.4 \AA^2	[2]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2,6-Dimethylbenzothiazole** are provided below. These protocols are intended for use by trained professionals in a laboratory setting.

Synthesis of 2,6-Dimethylbenzothiazole

A common method for the synthesis of 2-substituted benzothiazoles is the condensation of a 2-aminothiophenol with an appropriate aldehyde or carboxylic acid derivative. The following protocol is a general procedure for the synthesis of 2-alkylbenzothiazoles.

Protocol: Synthesis of 2-Alkylbenzothiazoles via Condensation and Oxidation

This two-step procedure involves the initial formation of a 2-alkyl-2,3-dihydrobenzo[d]thiazole followed by oxidation to the corresponding benzothiazole.

Step 1: Preparation of 2-Alkyl-2,3-dihydrobenzo[d]thiazole

- To a stirred solution of an aliphatic aldehyde (7.5 mmol) in dichloromethane (7.5 ml), add 4 \AA molecular sieves (5.0 g).
- Add 2-aminothiophenol (0.63 g, 5.0 mmol) dropwise to the mixture.
- Stir the reaction mixture at room temperature for 1.5–2 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the molecular sieves.
- Evaporate the solvent under reduced pressure.

- Purify the residue by column chromatography on silica gel using 10% ethyl acetate/hexane as the eluent to obtain the 2-alkyl-2,3-dihydrobenzo[d]thiazole.[5]

Step 2: Oxidation to 2-Alkylbenzothiazole

A variety of oxidizing agents can be used for this step. A mild and efficient method involves using silica gel supported pyridinium chlorochromate (PCC).

- Dissolve the purified 2-alkyl-2,3-dihydrobenzo[d]thiazole from Step 1 in a suitable solvent such as dichloromethane.
- Add silica gel supported PCC to the solution.
- Stir the mixture at room temperature until the starting material is consumed, as monitored by TLC.
- Filter the reaction mixture through a pad of celite or silica gel to remove the chromium salts.
- Evaporate the solvent under reduced pressure to yield the crude 2-alkylbenzothiazole.
- Further purify the product by column chromatography or distillation if necessary.[5]

Analytical Methods

The purity and identity of **2,6-Dimethylbenzothiazole** can be determined using various analytical techniques, including High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC).

Protocol: HPLC Analysis of **2,6-Dimethylbenzothiazole**

This protocol describes a reverse-phase HPLC method suitable for the analysis of **2,6-Dimethylbenzothiazole**.

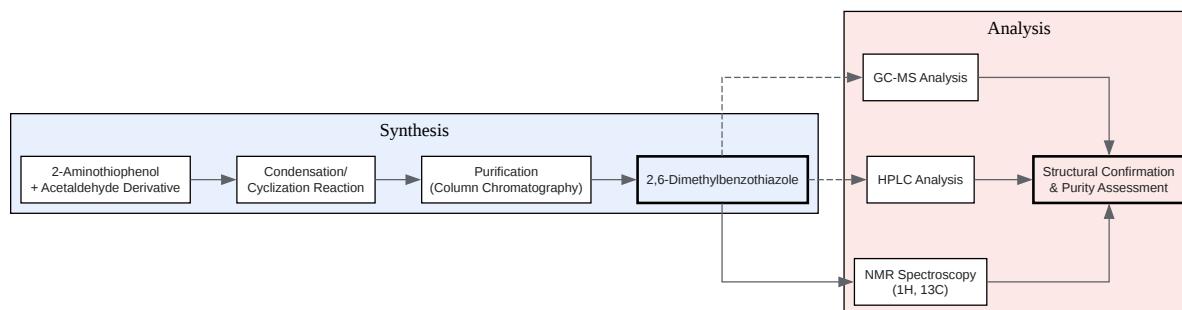
- Instrumentation:
 - HPLC system with a UV detector
 - C18 reverse-phase column (e.g., Newcrom R1)[1]

- Reagents:
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade)
 - Phosphoric acid or Formic acid (for MS compatibility)[1]
- Mobile Phase Preparation:
 - Prepare a suitable mixture of acetonitrile and water. A common starting point is a 50:50 (v/v) mixture.
 - Acidify the mobile phase with a small amount of phosphoric acid (e.g., to a final concentration of 0.1%). For mass spectrometry detection, use formic acid instead.[1]
- Sample Preparation:
 - Accurately weigh a sample of **2,6-Dimethylbenzothiazole** and dissolve it in a suitable solvent, such as acetonitrile or the mobile phase, to a known concentration.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column
 - Mobile Phase: Acetonitrile/Water with acid (isocratic or gradient elution can be optimized)
 - Flow Rate: Typically 1.0 mL/min
 - Detection: UV detection at a suitable wavelength (to be determined by UV scan of the analyte)
 - Injection Volume: 10-20 μ L
- Procedure:
 - Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
 - Inject the prepared sample solution.

- Record the chromatogram and determine the retention time and peak area of **2,6-Dimethylbenzothiazole**.
- Quantification can be performed using an external standard calibration curve.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the synthesis and characterization of **2,6-Dimethylbenzothiazole**.



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Caption: General workflow for the synthesis and analysis of **2,6-Dimethylbenzothiazole**.

This guide provides foundational technical information for researchers working with **2,6-Dimethylbenzothiazole**. For specific applications, further optimization of the described protocols may be necessary. Always adhere to laboratory safety protocols when handling chemicals.

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